

Essential Guide to the Safe Disposal of L-Alanine-2-13C,15N

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Compound of Interest

Compound Name: L-Alanine-2-13C,15N

Cat. No.: B1611124

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This document provides comprehensive safety and logistical guidance for the proper disposal of **L-Alanine-2-13C,15N**, a non-hazardous, isotopically labeled amino acid. Adherence to these procedures is crucial for maintaining a safe laboratory environment and ensuring regulatory compliance. This guide is intended for researchers, scientists, and drug development professionals who handle this substance.

I. Understanding the Compound: Safety and Properties

L-Alanine-2-13C,15N is a stable, non-radioactive isotopically labeled form of the amino acid L-Alanine. According to its Safety Data Sheet (SDS), it is not classified as a hazardous substance.^[1] However, standard laboratory safety practices should always be observed during handling to minimize any potential risks.

Key Safety Information:

- **Hazards:** Not classified as hazardous. May cause mild irritation to the eyes, skin, or respiratory tract upon contact or inhalation. Ingestion of large amounts may be harmful.
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.
- **Handling:** Handle in a well-ventilated area to avoid dust formation. Practice good industrial hygiene and wash hands thoroughly after handling.

- **Storage:** Store in a cool, dry, and well-ventilated place in a tightly sealed container, away from light and moisture.

Summary of Physical and Chemical Properties:

Property	Value
Chemical Formula	C ₃ H ₇ NO ₂ (isotopically labeled)
Appearance	Solid
Solubility in Water	89.1 g/L at 20°C
Stability	Stable under recommended storage conditions
Incompatible Materials	Strong oxidizing agents
Hazardous Decomposition Products	Carbon oxides, Nitrogen oxides (under fire conditions)

II. Step-by-Step Disposal Procedures

The disposal of **L-Alanine-2-13C,15N** should be conducted in accordance with federal, state, and local environmental regulations. As a non-hazardous substance, the primary consideration is the proper management of laboratory chemical waste.

Step 1: Waste Identification and Segregation

- **Unused Product (Solid):** Collect any unused or expired solid **L-Alanine-2-13C,15N** in a designated, clearly labeled, and sealed waste container.
- **Contaminated Labware (Solid Waste):** This includes items such as weigh boats, pipette tips, and microfuge tubes that have come into direct contact with the solid compound. These should be collected in a designated solid chemical waste container.
- **Aqueous Solutions (Liquid Waste):** Solutions containing dissolved **L-Alanine-2-13C,15N** should be collected in a designated aqueous waste container. Do not pour down the drain unless permitted by local regulations.

- Contaminated Sharps: Any sharps (e.g., needles, razor blades) contaminated with **L-Alanine-2-13C,15N** must be disposed of in a designated sharps container.

Step 2: Waste Collection and Storage

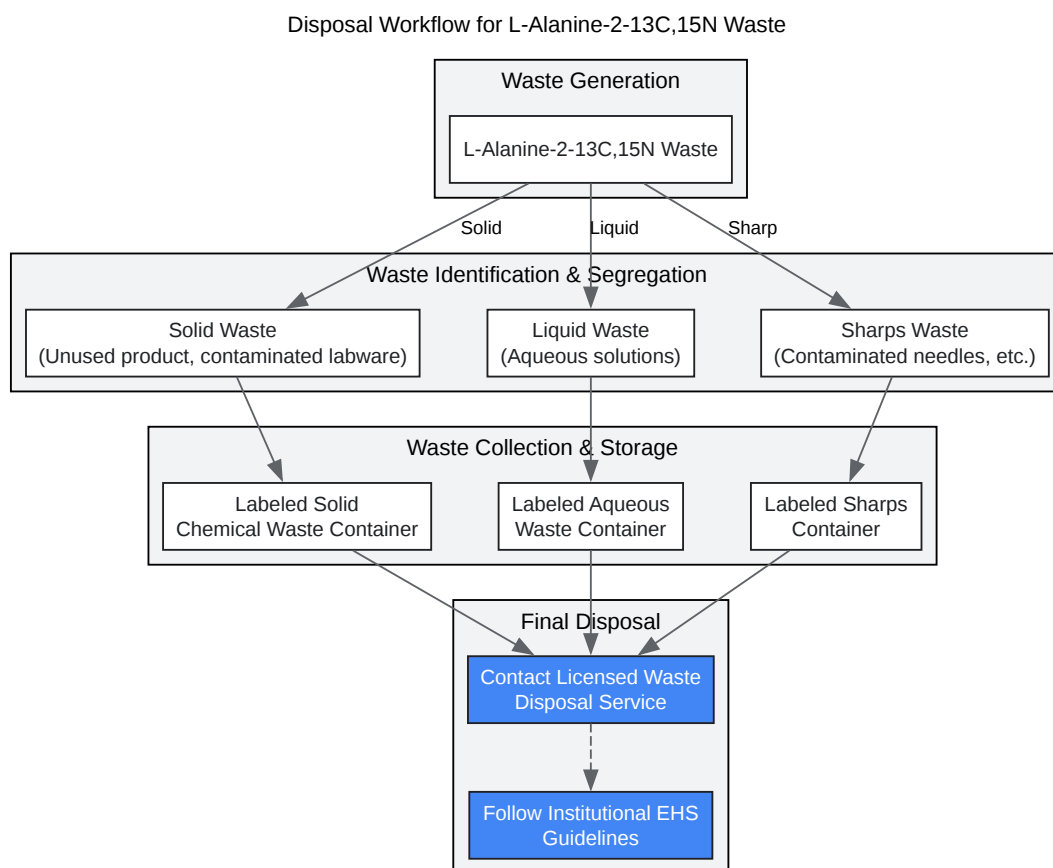
- Labeling: All waste containers must be clearly labeled with the full chemical name ("**L-Alanine-2-13C,15N**") and the appropriate hazard classification (in this case, "non-hazardous chemical waste").
- Storage: Store waste containers in a designated satellite accumulation area within the laboratory. Ensure containers are sealed to prevent spills or leaks.

Step 3: Final Disposal

- Professional Disposal Service: It is recommended to contact a licensed professional waste disposal company for the final disposal of the collected waste. This ensures that the disposal is handled in an environmentally responsible and compliant manner.
- Institutional Procedures: Follow your institution's specific guidelines for chemical waste disposal. The Environmental Health and Safety (EHS) department is the primary resource for these procedures.

III. Experimental Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **L-Alanine-2-13C,15N** waste generated in a laboratory setting.



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Caption: Decision tree for the proper segregation and disposal of **L-Alanine-2-13C,15N** waste.

This guide provides a framework for the safe and compliant disposal of **L-Alanine-2-13C,15N**. Always consult your institution's specific safety and disposal protocols and the official Safety

Data Sheet for the most current and detailed information.

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References

- 1. chemicalbook.com [chemicalbook.com]
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